

An In-depth Technical Guide to 2,6-Difluoro-4-(methylthio)benzaldehyde

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Compound of Interest

Compound Name: 2,6-Difluoro-4-(methylthio)benzaldehyde

CAS No.: 1428234-70-1

Cat. No.: B1471009

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Introduction

2,6-Difluoro-4-(methylthio)benzaldehyde is a substituted aromatic aldehyde of increasing interest to the scientific community, particularly those in pharmaceutical research and drug development. Its unique combination of a difluorinated benzene ring, a reactive aldehyde group, and a methylthio moiety makes it a valuable building block in the synthesis of complex organic molecules. The fluorine atoms can significantly alter the pharmacokinetic and physicochemical properties of a molecule, such as metabolic stability and binding affinity, while the aldehyde and methylthio groups provide versatile handles for a variety of chemical transformations. This guide provides a comprehensive overview of the known chemical properties, a plausible synthetic route, and the potential applications of this compound, synthesized from available data and expert chemical knowledge.

Physicochemical and Spectroscopic Properties

Comprehensive experimental data for **2,6-Difluoro-4-(methylthio)benzaldehyde** is not widely available in peer-reviewed literature. The following table summarizes the available and

predicted data for this compound, along with comparative data for the related, non-fluorinated compound, 4-(methylthio)benzaldehyde, to provide context.

Property	2,6-Difluoro-4-(methylthio)benzaldehyde	4-(Methylthio)benzaldehyde
CAS Number	1428234-70-1[1][2]	3446-89-7[3]
Molecular Formula	C ₈ H ₆ F ₂ OS	C ₈ H ₈ OS[3]
Molecular Weight	188.19 g/mol	152.21 g/mol [3]
Boiling Point	243.4±40.0 °C (Predicted)	86-90 °C at 1 mmHg[3]
Density	1.31±0.1 g/cm ³ (Predicted)	1.144 g/mL at 25 °C[3]
Refractive Index	Data not available	n ₂₀ /D 1.646[3]
Flash Point	Data not available	> 230 °F[4]
Solubility	Data not available	Slightly soluble in chloroform and methanol; not miscible in water[3]
Appearance	Data not available	Clear yellow liquid[3]

Spectroscopic Data Insights:

While specific spectra for **2,6-Difluoro-4-(methylthio)benzaldehyde** are not publicly available, we can predict the key features based on its structure and data from analogous compounds like 4-(methylthio)benzaldehyde[5][6].

- ¹H NMR: The spectrum is expected to show a singlet for the aldehyde proton (CHO) at approximately 9.8-10.0 ppm. The methyl protons (SCH₃) would likely appear as a singlet around 2.5 ppm. The aromatic protons would present as a triplet due to coupling with the two equivalent fluorine atoms.
- ¹³C NMR: The carbonyl carbon of the aldehyde would be observed in the range of 185-195 ppm. The carbon atoms attached to the fluorine atoms would show a large one-bond C-F coupling constant.

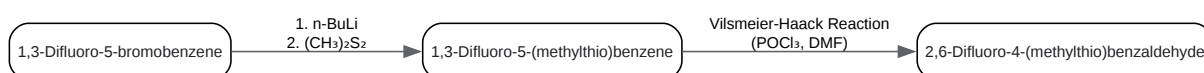
- ^{19}F NMR: A single resonance would be expected for the two equivalent fluorine atoms.
- IR Spectroscopy: A strong absorption band characteristic of the aldehyde $\text{C}=\text{O}$ stretch would be present around $1700\text{--}1720\text{ cm}^{-1}$. C-F stretching bands would be observed in the $1100\text{--}1300\text{ cm}^{-1}$ region.
- Mass Spectrometry: The molecular ion peak $[\text{M}]^+$ would be observed at $m/z = 188$, with a characteristic isotopic pattern for a sulfur-containing compound.

Synthesis and Reactivity

A validated, step-by-step synthesis protocol for **2,6-Difluoro-4-(methylthio)benzaldehyde** is not currently published in major chemical literature. However, a plausible synthetic route can be designed based on established organic chemistry principles and known transformations of similar molecules.

Proposed Synthetic Pathway:

A logical approach would involve the formylation of 1,3-difluoro-5-(methylthio)benzene. This could potentially be achieved through a Vilsmeier-Haack reaction or by ortho-lithiation followed by quenching with a formylating agent.



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Hypothetical Synthesis Workflow

Experimental Protocol: Synthesis of **2,6-Difluoro-4-(methylthio)benzaldehyde**

Step 1: Synthesis of 1,3-Difluoro-5-(methylthio)benzene

- To a solution of 1,3-difluoro-5-bromobenzene in anhydrous tetrahydrofuran (THF) at $-78\text{ }^{\circ}\text{C}$ under an inert atmosphere, slowly add a solution of n-butyllithium in hexanes.
- Stir the reaction mixture at $-78\text{ }^{\circ}\text{C}$ for 1 hour.

- Add dimethyl disulfide and allow the reaction to slowly warm to room temperature overnight.
- Quench the reaction with saturated aqueous ammonium chloride solution.
- Extract the product with diethyl ether, wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 1,3-difluoro-5-(methylthio)benzene.

Step 2: Formylation to **2,6-Difluoro-4-(methylthio)benzaldehyde**

- To a solution of 1,3-difluoro-5-(methylthio)benzene in anhydrous N,N-dimethylformamide (DMF) at 0 °C, slowly add phosphorus oxychloride (POCl₃).
- Heat the reaction mixture to 80-90 °C and stir for several hours.
- Cool the reaction mixture to room temperature and pour it onto crushed ice.
- Neutralize the solution with aqueous sodium hydroxide.
- Extract the product with ethyl acetate, wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain **2,6-difluoro-4-(methylthio)benzaldehyde**.

Reactivity Profile:

The reactivity of **2,6-Difluoro-4-(methylthio)benzaldehyde** is dictated by its functional groups:

- **Aldehyde Group:** This group is susceptible to nucleophilic attack and can undergo a wide range of reactions, including reductive amination, Wittig reactions, aldol condensations, and oxidation to the corresponding carboxylic acid.
- **Difluorinated Aromatic Ring:** The electron-withdrawing nature of the fluorine atoms deactivates the ring towards electrophilic aromatic substitution. However, it activates the ring

for nucleophilic aromatic substitution (S_NAr), particularly at the positions ortho and para to the fluorine atoms.

- Methylthio Group: The sulfur atom can be oxidized to the corresponding sulfoxide and sulfone, which further modulates the electronic properties of the aromatic ring.

Applications in Drug Discovery and Medicinal Chemistry

While specific applications of **2,6-Difluoro-4-(methylthio)benzaldehyde** are not yet widely reported, its structural motifs are prevalent in medicinally active compounds. Benzaldehyde derivatives, in general, are known to possess a range of biological activities and can act as absorption promoters for drugs with low bioavailability[7][8][9][10]. The introduction of fluorine atoms is a common strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and lipophilicity[11]. The methylthio group is also found in various pharmaceuticals and can participate in key binding interactions with biological targets.

Given these characteristics, **2,6-Difluoro-4-(methylthio)benzaldehyde** is a promising starting material for the synthesis of novel therapeutic agents, particularly in areas such as oncology, infectious diseases, and neurodegenerative disorders. Its utility as a building block for creating libraries of diverse small molecules makes it a valuable tool for high-throughput screening and lead optimization in drug discovery programs.

Safety and Handling

No specific safety data sheet (SDS) is publicly available for **2,6-Difluoro-4-(methylthio)benzaldehyde**. However, based on the data for the related compound 2-fluoro-4-(methylthio)benzaldehyde, it should be handled with care. It is predicted to be harmful if swallowed, and may cause skin, eye, and respiratory irritation.

Recommended Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion

2,6-Difluoro-4-(methylthio)benzaldehyde is a chemical compound with significant potential as a building block in synthetic organic chemistry, particularly for the development of new pharmaceuticals. While comprehensive experimental data is currently limited, its structural features suggest a rich and versatile reactivity profile. Further research into the synthesis, properties, and applications of this compound is warranted and is likely to uncover its full potential in advancing drug discovery and materials science.

References

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Sources

- [1. 1428234-70-1 · 2,6-Difluoro-4-\(methylthio\)benzaldehyde · 2,6-Difluoro-4-\(methylthio\)benzaldehyde 【詳細情報】 | 試薬-富士フイルム和光純薬 \[labchem-wako.fujifilm.com\]](#)
- [2. 2,6-Difluoro-4-\(methylthio\)benzaldehyde \(1 x 5 g\) | Reagentia \[reagentia.eu\]](#)
- [3. 4-\(Methylthio\)benzaldehyde | 3446-89-7 \[chemicalbook.com\]](#)
- [4. 4-\(methyl thio\) benzaldehyde, 3446-89-7 \[thegoodscentscompany.com\]](#)
- [5. 4-\(Methylthio\)benzaldehyde\(3446-89-7\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [6. spectrabase.com \[spectrabase.com\]](#)
- [7. Evaluation of Benzaldehyde as an Antibiotic Modulator and Its Toxic Effect against Drosophila melanogaster - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [8. CN102731352A - Preparation method of 4-methylthio benzaldehyde - Google Patents \[patents.google.com\]](#)
- [9. rsc.org \[rsc.org\]](#)
- [10. achemblock.com \[achemblock.com\]](#)
- [11. fluorochem.co.uk \[fluorochem.co.uk\]](#)
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